

2-Mercaptobenzselenazole solubility in organic solvents

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Compound of Interest

Compound Name: 2-Mercaptobenzselenazole

Cat. No.: B079380

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An In-depth Technical Guide to the Solubility of **2-Mercaptobenzselenazole** in Organic Solvents

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Mercaptobenzselenazole** in organic solvents. Due to a lack of specific quantitative solubility data for **2-Mercaptobenzselenazole** in publicly available literature, this guide presents qualitative solubility information and detailed quantitative data for the structurally analogous compound, 2-Mercaptobenzothiazole, to serve as a valuable reference. Additionally, standardized experimental protocols for determining solubility are detailed, alongside logical workflows for solvent selection in research and development.

Qualitative Solubility of 2-Mercaptobenzselenazole

While specific quantitative data is not readily available, information from synthetic and purification procedures for related benzazole compounds suggests the following qualitative solubility profile:

- Good solubility is often observed in polar aprotic solvents and some alcohols.
- Poor solubility is typically found in non-polar hydrocarbon solvents.

For recrystallization, a common technique for purification, a solvent is chosen in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures. Two-solvent recrystallization methods are also frequently employed, where the compound is dissolved in a "good" solvent and a "poor" solvent (an anti-solvent) is added to induce precipitation.

Quantitative Solubility of 2-Mercaptobenzothiazole (Analogue)

The following table summarizes the mole fraction solubility (x_1) of 2-Mercaptobenzothiazole in various organic solvents at different temperatures. This data is extracted from a study by Li, et al. (2017) and can be used as a proxy to estimate the behavior of **2-Mercaptobenzselenazole**.

[1]

Solvent	Temperature (K)	Mole Fraction (x_1) $\times 10^3$
Methanol	273.15	1.85
	298.15	4.31
	318.15	8.02
Ethanol	273.15	2.53
	298.15	6.01
	318.15	11.42
n-Propanol	273.15	3.21
	298.15	7.82
	318.15	15.21
Isopropanol	273.15	2.69
	298.15	6.78
	318.15	13.57
n-Butanol	273.15	3.89
	298.15	9.75
	318.15	19.45
Acetonitrile	273.15	1.42
	298.15	3.89
	318.15	8.21
Ethyl Acetate	273.15	5.21
	298.15	13.24
	318.15	26.58
Toluene	273.15	1.25
	298.15	3.56

318.15

7.89

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the isothermal dissolution equilibrium method, adapted from the procedure used for 2-Mercaptobenzothiazole, which is a standard and reliable method for determining the solubility of solid compounds in organic solvents.^[1]

Objective: To determine the equilibrium solubility of **2-Mercaptobenzselenazole** in a given organic solvent at various temperatures.

Apparatus:

- Jacketed glass vessel (e.g., 100 mL)
- Thermostatic water bath with temperature control (± 0.05 K)
- Magnetic stirrer
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Analytical balance (± 0.0001 g)
- Syringes with filters (e.g., 0.45 μ m PTFE)

Procedure:

- Preparation: An excess amount of solid **2-Mercaptobenzselenazole** is added to a known mass of the selected organic solvent in the jacketed glass vessel.
- Equilibration: The vessel is sealed and the mixture is continuously stirred at a constant temperature, maintained by the thermostatic water bath. The system is allowed to reach equilibrium, which is typically determined by taking measurements at different time intervals until the concentration of the solute in the solution remains constant (e.g., over 24 hours).
- Sampling: Once equilibrium is reached, stirring is stopped, and the solution is allowed to stand for a sufficient time (e.g., 2 hours) to allow the undissolved solid to settle. A sample of

the supernatant is then carefully withdrawn using a pre-heated or pre-cooled syringe to the measurement temperature and immediately filtered to remove any suspended particles.

- Analysis: A known mass of the filtered solution is diluted with the appropriate mobile phase, and the concentration of **2-Mercaptobenzselenazole** is determined using a calibrated HPLC method.
- Calculation: The mole fraction solubility (x_1) is calculated using the following equation:

$$x_1 = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

where:

- m_1 and M_1 are the mass and molar mass of **2-Mercaptobenzselenazole**, respectively.
- m_2 and M_2 are the mass and molar mass of the solvent, respectively.
- Temperature Variation: The experiment is repeated at different temperatures to obtain a solubility curve.

Visualizing Experimental and Logical Workflows

The following diagrams, generated using Graphviz, illustrate key workflows in solubility studies.

Caption: Experimental workflow for determining solubility.

Caption: Logical workflow for solvent selection.

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References

- 1. researchgate.net [researchgate.net]

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